

# N-(2-Hydroxyethyl)propionamide: A Comprehensive Technical Guide for Chemical Intermediates

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## Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)propionamide

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## Abstract

**N-(2-Hydroxyethyl)propionamide** is a valuable chemical intermediate possessing both amide and primary alcohol functional groups. This unique structure makes it a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and other complex molecules. This technical guide provides an in-depth overview of its chemical properties, detailed experimental protocols for its synthesis, and its application as a key intermediate. Spectroscopic data for characterization, safety information, and visualizations of synthetic pathways are included to support researchers in its effective utilization.

## Chemical and Physical Properties

**N-(2-Hydroxyethyl)propionamide**, also known as N-propionylethanolamine, is a colorless to light yellow liquid at room temperature. It is soluble in water.<sup>[1][2]</sup> Key quantitative properties are summarized in Table 1 for easy reference and comparison.

Property	Value	Reference
CAS Number	18266-55-2	[1]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>	
Molecular Weight	117.15 g/mol	
Boiling Point	203 °C at 10 mmHg	[1][2]
Flash Point	145 °C	[1][2]
Specific Gravity (20/20)	1.07	[1][2]
Refractive Index	1.47	[1][2]
Solubility	Soluble in water	[1][2]

## Synthesis of N-(2-Hydroxyethyl)propionamide

**N-(2-Hydroxyethyl)propionamide** can be synthesized through the amidation of propionic acid or its derivatives with ethanolamine. Two common laboratory-scale protocols are provided below.

### Experimental Protocol: Amidation of Propionic Acid with Ethanolamine

This protocol describes the direct reaction of propionic acid with ethanolamine.

Materials:

- Propionic acid
- Ethanolamine
- Toluene (or other suitable solvent for azeotropic removal of water)
- Dean-Stark apparatus
- Reflux condenser

- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine equimolar amounts of propionic acid and ethanolamine in toluene.
- Heat the mixture to reflux. Water, the byproduct of the reaction, will be collected in the Dean-Stark trap.
- Continue the reaction until no more water is collected, indicating the completion of the reaction.
- Allow the reaction mixture to cool to room temperature.
- Wash the organic layer with a saturated sodium bicarbonate solution to remove any unreacted propionic acid, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **N-(2-Hydroxyethyl)propionamide**.
- The product can be further purified by vacuum distillation.

## Experimental Protocol: Amidation of Ethyl Propionate with Ethanolamine

This method involves the aminolysis of an ester, which can be a milder alternative to the direct amidation of the carboxylic acid.

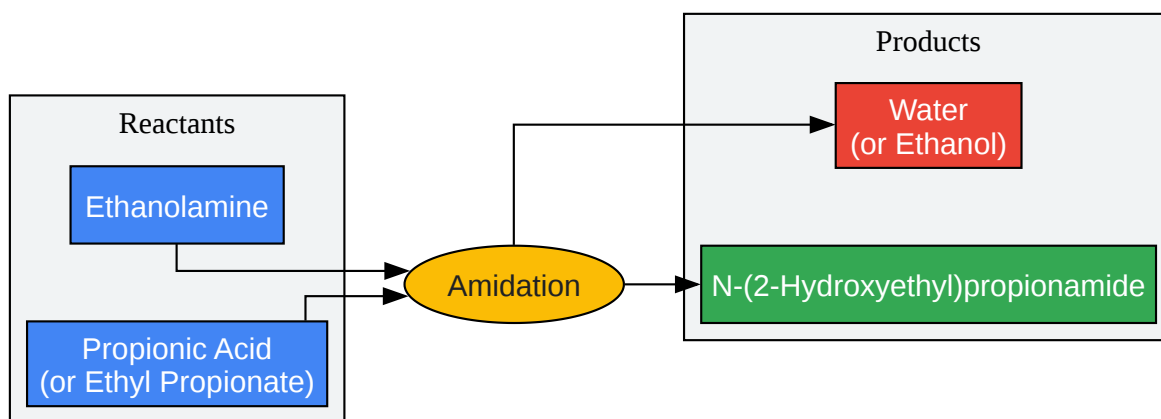
Materials:

- Ethyl propionate

- Ethanolamine
- Heating mantle with a stirrer
- Reflux condenser

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine ethyl propionate and a slight excess of ethanolamine.
- Heat the mixture to reflux with stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanolamine and the ethanol byproduct under reduced pressure.
- The resulting crude **N-(2-Hydroxyethyl)propionamide** can be purified by vacuum distillation.



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Caption: Synthesis of **N-(2-Hydroxyethyl)propionamide**.

## Application as a Chemical Intermediate: Synthesis of N-(2-Hydroxyethyl)decanamide

**N-(2-Hydroxyethyl)propionamide** serves as a crucial building block for the synthesis of more complex molecules. For instance, N-(2-hydroxyethyl) amides with longer alkyl chains have shown potential as anticonvulsant agents. The following protocol details the synthesis of N-(2-hydroxyethyl)decanamide, a structural analog, which illustrates the utility of this class of intermediates.

### Experimental Protocol: Synthesis of N-(2-Hydroxyethyl)decanamide

This two-step process first involves the formation of the N-(2-hydroxyethyl)amide intermediate, followed by its utilization.

#### Step 1: Synthesis of the Intermediate (Analogous to **N-(2-Hydroxyethyl)propionamide**)

This step is analogous to the synthesis of **N-(2-Hydroxyethyl)propionamide**, substituting decanoic acid for propionic acid.

#### Step 2: Further Reaction of the Intermediate (Illustrative)

The intermediate, N-(2-hydroxyethyl)decanamide, can then be used in subsequent reactions. For example, the hydroxyl group can be further functionalized.

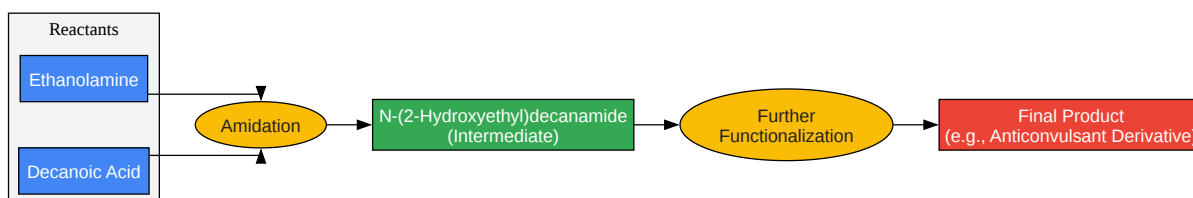
#### Materials for Step 1:

- Decanoic acid
- Ethanolamine
- Toluene
- Dean-Stark apparatus
- Reflux condenser

- Heating mantle

Procedure for Step 1:

- Follow the procedure outlined in Section 2.1, using decanoic acid instead of propionic acid.



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## References

- 1. N-(2-Hydroxyethyl)propionamide | 18266-55-2 | TCI AMERICA [tcichemicals.com]
- 2. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 18266-55-2 Name: N-(2-hydroxyethyl)propionamide [xixisys.com]
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